

# What are the chemical properties of 2,4-Diaminophenol Sulfate?

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## Compound of Interest

Compound Name: 2,4-Diaminophenol Sulfate

Cat. No.: B1318981

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## 2,4-Diaminophenol Sulfate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,4-Diaminophenol Sulfate** (CAS No: 74283-34-4) is an aromatic amine salt with significant applications in various industrial and research sectors. Notably, it serves as a key intermediate in the synthesis of hair dyes and as a developing agent in photography. This technical guide provides a comprehensive overview of its chemical and physical properties, experimental protocols for its analysis, and its relevant chemical interactions.

### Chemical and Physical Properties

**2,4-Diaminophenol Sulfate** is the sulfuric acid salt of 2,4-diaminophenol. Its properties are crucial for its application and handling. The compound typically appears as a light gray to brown or black crystalline powder.

### Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O · H <sub>2</sub> SO <sub>4</sub>	
Molecular Weight	222.22 g/mol	
CAS Number	74283-34-4	
Appearance	Light gray to brown to black powder/crystal	
Purity	≥98.0%	
Solubility in Water	Soluble	
Drying Loss	≤12.0%	

## Synthesis and Reactivity

**2,4-Diaminophenol Sulfate** can be prepared through the electrolytic reduction of 1,3-dinitrobenzene or 3-nitroaniline in the presence of sulfuric acid. Another synthetic route involves the electrochemical reduction of 2,4-dinitrophenol.

As a primary intermediate in hair dye formulation, **2,4-Diaminophenol Sulfate** reacts with oxidizing agents and coupling agents to form color molecules that impart permanent and semi-permanent hues to hair. The purity of the compound is critical in these applications, as impurities can lead to inconsistent color results and potential allergenic reactions.

## Experimental Protocols

Accurate characterization of **2,4-Diaminophenol Sulfate** is essential for its use in research and development. Below are detailed methodologies for key analytical experiments.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is suitable for determining the purity of **2,4-Diaminophenol Sulfate**, a critical parameter for its use in cosmetic and pharmaceutical applications.

Instrumentation:

- HPLC system with a UV-Vis or Photodiode Array (PDA) detector
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

#### Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and a phosphate buffer (e.g., 20 mM potassium dihydrogen phosphate, pH adjusted to 3.0 with phosphoric acid).
- Gradient Program:
  - 0-5 min: 20% Acetonitrile
  - 5-15 min: 20% to 80% Acetonitrile
  - 15-20 min: 80% Acetonitrile
  - 20-25 min: 80% to 20% Acetonitrile
  - 25-30 min: 20% Acetonitrile
- \*\*Flow
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